

Technical Guide: Physicochemical and Spectral Properties of Bromonitromethane

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Compound of Interest

Compound Name: Bromonitromethane

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This technical guide provides an in-depth overview of the physical and spectral data for **bromonitromethane** (CAS No. 563-70-2), a versatile reagent in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Physicochemical Properties

Bromonitromethane is a colorless to light yellow liquid.^{[1][2][3][4]} It is recognized as a strong oxidizing agent and is soluble in many common organic solvents such as chloroform, toluene, and ether, while having limited solubility in water.^{[4][5][6][7]}

The following table summarizes the key physical properties of **bromonitromethane**. It is important to note the discrepancies reported in the literature for its flash point, which may be due to different measurement techniques or purities of the samples tested.

Property	Value	References
Molecular Formula	CH ₂ BrNO ₂	[3][5][8]
Molecular Weight	139.94 g/mol	[3][5][8]
Appearance	Colorless to light yellow liquid	[1][2][3][4]
Melting Point	-28 °C	[5][6][7][9]
Boiling Point	146-148 °C at 750 mmHg	[5][6][7][9][10]
Density	1.97 - 2.070 g/mL at 25 °C	[1][5][6][7][9][10][11]
Refractive Index	1.485 - 1.496 at 20 °C	[2][3][5][6][9]
Flash Point	4 °C to 113 °C	[5][6][7][9][10]
Vapor Pressure	4.4 ± 0.2 mmHg at 25 °C (Predicted)	[9]
Vapor Density	4.83	[10]
Solubility	Soluble in chloroform, ether, toluene; Sparingly soluble in DMSO; Slightly soluble in ethyl acetate, methanol; Limited solubility in water.	[4][5][6][7]

Spectral Data

The structural characterization of **bromonitromethane** is typically achieved through a combination of spectroscopic techniques, including infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS).

Spectroscopic Technique	Description	References
Infrared (IR) Spectroscopy	The IR spectrum shows characteristic peaks that conform to the structure of bromonitromethane. Data is available in the NIST/EPA Gas-Phase Infrared Database.	[2] [3] [8] [12]
^1H NMR Spectroscopy	The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms. Data is available for samples dissolved in deuterated chloroform (CDCl_3).	[8] [9]
^{13}C NMR Spectroscopy	The carbon-13 NMR spectrum is used to determine the number and type of carbon atoms. Data is available for samples in CDCl_3 .	[8] [9] [13]
Mass Spectrometry (MS)	Electron ionization mass spectrometry data is available from the NIST Mass Spectrometry Data Center.	[8] [14]

Experimental Protocols

Synthesis of Bromonitromethane

A reproducible and scalable synthesis of **bromonitromethane** has been developed, which is crucial given its decreased commercial availability.[\[15\]](#)[\[16\]](#)

Optimized Protocol:[\[15\]](#)[\[16\]](#)[\[17\]](#) This procedure involves the bromination of nitromethane using aqueous sodium hydroxide and elemental bromine. The inclusion of sodium bromide as a substoichiometric additive has been shown to improve the reproducibility of the reaction.

- **Reaction Conditions:** The reaction is typically carried out at a controlled temperature of -5 °C.
- **Scale:** This method has been successfully scaled up to produce 56 grams of **bromonitromethane**.
- **Purity:** The resulting product is often of high purity, potentially eliminating the need for further purification by distillation for many applications.

Alternative Procedure:[5][6] An older method describes the dropwise addition of bromine to freshly distilled nitromethane at 0 °C.

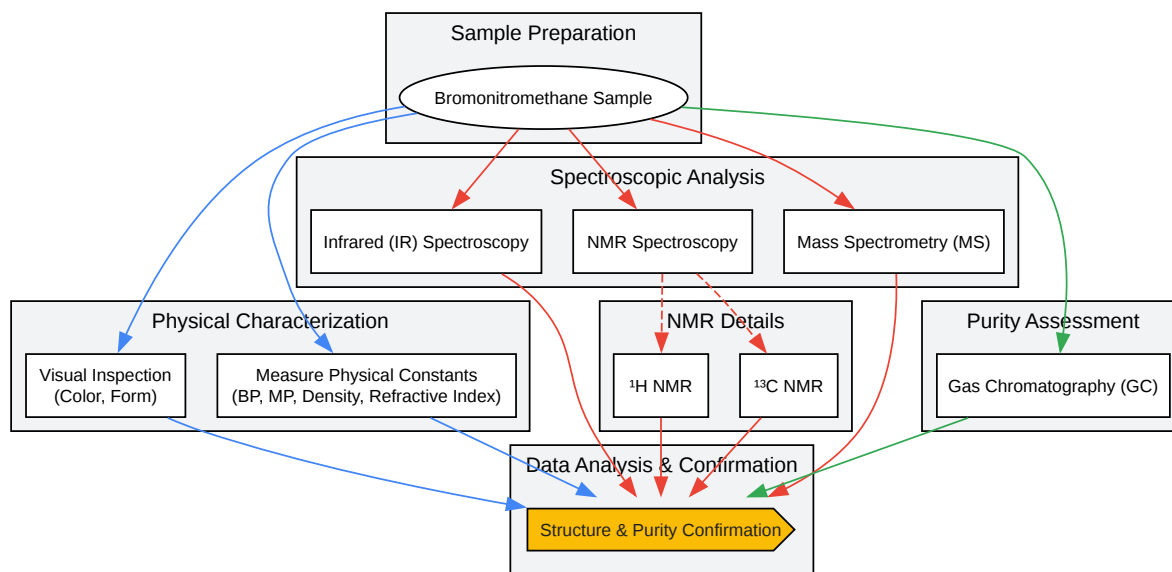
Purification

If necessary, crude **bromonitromethane** can be purified by vacuum distillation.

- **Conditions:** 42 °C at 5-18 Torr or 40–52 °C at 16 mmHg.[7][15]

Characterization Workflow

The following diagram illustrates a typical workflow for the characterization of a newly synthesized or procured sample of **bromonitromethane**.



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Caption: Workflow for the physical and spectral characterization of **bromonitromethane**.

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